

# An In-depth Technical Guide to the Chemical Structure of Agrimol D

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	Agrimol D
CAS No.:	55576-64-2
Cat. No.:	B591320

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Foreword

The intricate world of natural products continues to be a profound source of inspiration for novel therapeutic agents. Among the myriad of phytochemicals, the phloroglucinol derivatives isolated from *Agrimonia pilosa* have garnered significant attention for their complex structures and diverse biological activities. This guide provides a comprehensive technical overview of **Agrimol D**, a member of this fascinating class of compounds. While research on **Agrimol D** is still emerging, this document synthesizes the available structural data, places it within the context of related agrimols, and explores its potential biological significance based on current scientific understanding.

## Introduction to Agrimol D and the Phloroglucinol Class

**Agrimol D** is a natural product that has been isolated from the plant *Agrimonia pilosa*. This plant, belonging to the Rosaceae family, has a long history of use in traditional medicine,

particularly in East Asia, for treating a variety of ailments, including abdominal pain, sore throat, and headaches[1]. Modern phytochemical investigations have revealed that *Agrimonia pilosa* is a rich source of bioactive compounds, including flavonoids, triterpenoids, and a unique class of phloroglucinol derivatives known as agrimols[2][3][4]. Phloroglucinols are characterized by a 1,3,5-trihydroxybenzene core and are known for a wide range of biological activities, including antimicrobial, antioxidant, and anticancer effects.

**Agrimol D** belongs to a subgroup of complex phloroglucinol derivatives, which are often dimers or trimers of simpler phloroglucinol units. These complex structures contribute to their diverse pharmacological profiles.

## The Chemical Structure of Agrimol D

The definitive chemical structure of **Agrimol D** has been established through spectroscopic analysis and is cataloged in chemical databases.

### Core Structural Features

**Agrimol D** is a complex molecule built upon a central phloroglucinol core, which is further substituted and linked to other modified phenolic units. The fundamental building blocks of **Agrimol D** are acylphloroglucinol monomers. These monomers are characterized by a phloroglucinol ring that is acylated, typically with a butyryl or isobutyryl group, and may also be methylated and hydroxylated.

### Detailed Structural Elucidation

The systematic IUPAC name for **Agrimol D** is 1-[3-[(3-acetyl-2,6-dihydroxy-4-methoxy-5-methylphenyl)methyl]-5-[[2,6-dihydroxy-4-methoxy-3-methyl-5-(2-methylpropanoyl)phenyl]methyl]-2,4,6-trihydroxyphenyl]-2-methylbutan-1-one[5]. This name reveals the intricate connectivity of the molecule.

The structure can be deconstructed into three main components:

- A central 2,4,6-trihydroxyphenyl ring: This is the core phloroglucinol unit. It is substituted at the 1-position with a 2-methylbutan-1-one group.

- Two substituted phenylmethyl side chains: These are attached to the central phloroglucinol ring at the 3 and 5 positions.
  - One side chain is a (3-acetyl-2,6-dihydroxy-4-methoxy-5-methylphenyl)methyl group.
  - The other side chain is a [2,6-dihydroxy-4-methoxy-3-methyl-5-(2-methylpropanoyl)phenyl]methyl group.

The connectivity of these units through methylene bridges (-CH<sub>2</sub>-) creates a large, sterically hindered, and functionally diverse molecule.

## Chemical Identifiers

For precise identification and database searching, the following chemical identifiers are associated with **Agrimol D**:

Identifier	Value	Source
CAS Number	55576-64-2	PubChem[5]
Molecular Formula	C <sub>35</sub> H <sub>42</sub> O <sub>12</sub>	PubChem[5]
Molecular Weight	654.7 g/mol	PubChem[5]
SMILES	<chem>CCC(C)C(=O)C1=C(C(=C(C(=C1O)CC2=C(C(=C(C(=C2O)C)OC)C(=O)C(C)C)O)O)CC3=C(C(=C(C(=C3O)C)OC)C(=O)C)O)O</chem>	PubChem[5]
InChIKey	IDKGXNVKGGQDOC-UHFFFAOYSA-N	PubChem[5]

## Stereochemistry

The current structural information available for **Agrimol D** in public databases does not specify any stereocenters[5]. However, natural products often possess specific stereochemistry due to their enzymatic biosynthesis. The 2-methylbutan-1-one moiety contains a chiral center at the second carbon. It is plausible that **Agrimol D** exists as a specific stereoisomer in its natural

form. Further detailed chiral analysis would be required to definitively assign the stereochemistry at this center. For comparison, the related compound Agrimol B has a defined (S) configuration at the equivalent chiral center[6].

## Visualization of the Chemical Structure

Figure 1: 2D representation of the chemical structure of **Agrimol D**.

## Physicochemical Properties

While experimental data for **Agrimol D** is limited, computational models provide valuable insights into its physicochemical properties.

Property	Predicted Value	Source
XLogP3	7.1	PubChem[5]
Hydrogen Bond Donors	7	PubChem[5]
Hydrogen Bond Acceptors	12	PubChem[5]
Rotatable Bond Count	11	PubChem[5]
Topological Polar Surface Area	211 Å <sup>2</sup>	PubChem[5]
Heavy Atom Count	47	PubChem[5]

The high XLogP3 value suggests that **Agrimol D** is a lipophilic compound with poor water solubility. The numerous hydrogen bond donors and acceptors indicate its potential to form hydrogen bonds, which may influence its interactions with biological macromolecules.

## Structural Comparison with Related Agrimols

The "agrimol" family consists of several structurally related phloroglucinol derivatives isolated from *Agrimonia pilosa*. Understanding the subtle structural differences between these compounds is crucial for structure-activity relationship (SAR) studies.

- Agrimol B: This is one of the most studied agrimols. Its structure is very similar to **Agrimol D**, with the key difference being the nature of the acyl groups on the side chains. Agrimol B

possesses butanoyl groups on both side chains, whereas **Agrimol D** has a 2-methylpropanoyl group on one and an acetyl group on the other[6].

- Agrimol A: Similar to Agrimol B, but with a different arrangement of the acyl groups.
- Agrimol C and F: These are other related phloroglucinol derivatives with variations in their substitution patterns.

The structural diversity within the agrimol family, arising from different acylation and methylation patterns, likely leads to a spectrum of biological activities.

## Potential Biological Activities and Mechanism of Action (Inferred)

Direct experimental evidence for the biological activity of **Agrimol D** is not yet extensively documented in peer-reviewed literature. However, based on the well-characterized activities of the structurally similar Agrimol B and other phloroglucinol derivatives from *Agrimonia pilosa*, we can infer potential therapeutic applications and mechanisms of action for **Agrimol D**.

### Anticancer Activity

Agrimol B has demonstrated significant anticancer effects. It has been shown to impede the cell cycle progression of prostate and lung cancer cells by inducing a G0 state arrest[3][7][8]. The proposed mechanism involves the modulation of key cell cycle regulators, including c-MYC, SKP2, and p27[3][7]. Given the structural similarity, it is plausible that **Agrimol D** may exhibit similar cytostatic or cytotoxic effects on cancer cells.

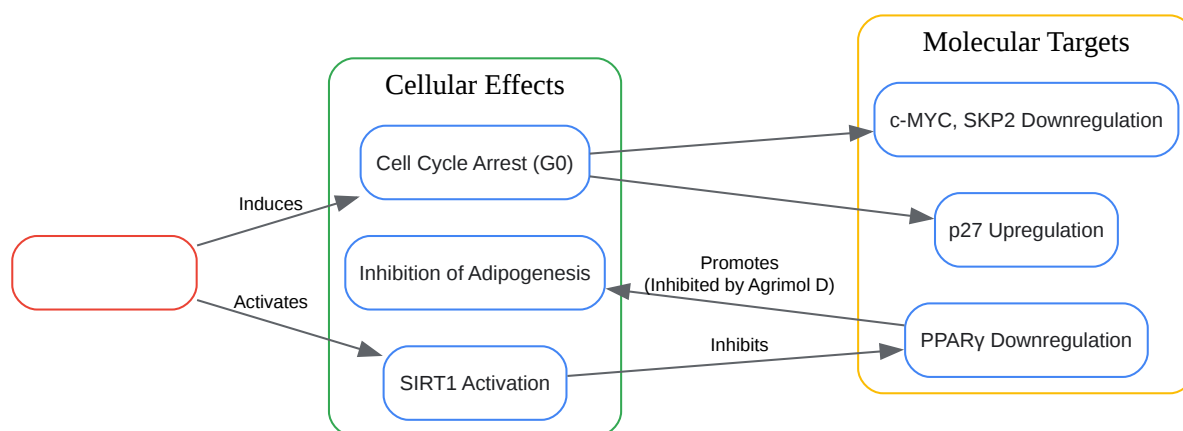
### Anti-adipogenic and Metabolic Effects

Agrimol B is a potent activator of SIRT1, a key regulator of metabolism and cellular aging[6]. By activating SIRT1, Agrimol B has been shown to suppress adipogenesis (the formation of fat cells)[6]. This suggests that agrimols, potentially including **Agrimol D**, could be investigated as potential therapeutic agents for metabolic disorders such as obesity and type 2 diabetes.

### Anthelmintic and Nematicidal Activity

Extracts of *Agrimonia pilosa* and some of its isolated compounds have shown anthelmintic (anti-worm) activity. For instance, agrimophol, another phloroglucinol derivative from this plant, acts by inhibiting the energy metabolism of tapeworms. This suggests that the phloroglucinol scaffold present in **Agrimol D** could be a promising starting point for the development of new anthelmintic drugs.

The following diagram illustrates the inferred mechanism of action based on studies of related agrimols.



[Click to download full resolution via product page](#)

Figure 2: Inferred mechanism of action of **Agrimol D** based on related compounds.

## Experimental Methodologies

While specific, detailed protocols for **Agrimol D** are not readily available, the following sections outline general and adaptable methodologies for its isolation, characterization, and potential synthesis, based on the literature for related compounds.

## Isolation from *Agrimonia pilosa*

Objective: To isolate **Agrimol D** from the dried plant material of *Agrimonia pilosa*.

Protocol:

- Extraction:
  - Dried and powdered aerial parts of *Agrimonia pilosa* are extracted with a solvent such as ethanol or a mixture of ethanol and water at room temperature.
  - The extraction is typically performed multiple times to ensure exhaustive recovery of the compounds.
  - The combined extracts are then concentrated under reduced pressure to yield a crude extract.
- Fractionation:
  - The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol.
  - Phloroglucinol derivatives like **Agrimol D** are expected to partition into the ethyl acetate fraction due to their moderate polarity.
- Chromatographic Purification:
  - The ethyl acetate fraction is subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate.
  - Fractions are collected and monitored by thin-layer chromatography (TLC).
  - Fractions containing compounds with similar TLC profiles are combined and further purified using preparative high-performance liquid chromatography (HPLC) on a C18 column with a mobile phase of methanol and water or acetonitrile and water.

## Structural Characterization

Objective: To confirm the structure of isolated **Agrimol D**.

Techniques:

- Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is used to determine the exact mass and molecular formula of the compound[4].

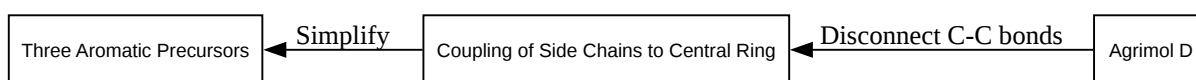
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded to elucidate the carbon-hydrogen framework of the molecule. 2D NMR techniques such as COSY, HSQC, and HMBC are essential for assigning the connectivity of all atoms in the complex structure[4].

## Proposed Synthetic Approach

A total synthesis of **Agrimol D** has not been reported, but a plausible synthetic route can be proposed based on the successful synthesis of the related Agrimol B[9].

Retrosynthetic Analysis:

The synthesis would likely involve the preparation of the three key aromatic precursors followed by their coupling.



[Click to download full resolution via product page](#)

Figure 3: Proposed retrosynthetic analysis of **Agrimol D**.

Synthetic Steps (Hypothetical):

- Synthesis of the Precursors: The three substituted phenolic precursors would be synthesized from commercially available starting materials using standard aromatic chemistry reactions such as Friedel-Crafts acylation, methylation, and protection/deprotection of hydroxyl groups.
- Coupling Reactions: The key step would be the coupling of the side chain precursors to the central phloroglucinol ring. This could be achieved through a variety of methods, such as an acid-catalyzed condensation or a metal-catalyzed cross-coupling reaction.

## Future Directions and Conclusion

**Agrimol D** represents a structurally complex and intriguing natural product with significant potential for further investigation. While its biological activities have not been directly elucidated, the extensive research on the related compound Agrimol B provides a strong

rationale for exploring the therapeutic potential of **Agrimol D**, particularly in the areas of oncology and metabolic diseases.

Future research should focus on:

- Direct evaluation of the biological activity of **Agrimol D**: In vitro and in vivo studies are needed to confirm its anticancer, anti-adipogenic, and other potential pharmacological effects.
- Elucidation of its mechanism of action: Detailed molecular studies are required to identify its specific cellular targets and signaling pathways.
- Development of a total synthesis: An efficient synthetic route would enable the production of larger quantities of **Agrimol D** for extensive biological testing and the generation of novel analogs for SAR studies.
- Detailed spectroscopic analysis: Publication of the complete and assigned NMR and MS data for **Agrimol D** would be a valuable resource for the scientific community.

In conclusion, **Agrimol D** stands as a promising lead compound from the rich chemical diversity of *Agrimonia pilosa*. This technical guide provides a comprehensive overview of its chemical structure and lays the groundwork for future research that may unlock its full therapeutic potential.

## References

- *Agrimonia pilosa*: A Phytochemical and Pharmacological Review. (2022). PubMed Central. [\[Link\]](#)
- New Cytotoxic Phloroglucinol Derivatives From *Agrimonia Pilosa*. (2017). PubMed. [\[Link\]](#)
- Agrimol B present in *Agrimonia pilosa* Ledeb impedes cell cycle progression of cancer cells through G0 state arrest. (2021). PubMed. [\[Link\]](#)
- New dimeric phloroglucinol derivatives from *Agrimonia pilosa* and their hepatoprotective activities. (2021). PubMed. [\[Link\]](#)

- Agrimol B present in >Agrimonia pilosa> Ledeb impedes cell cycle progression of cancer cells through G>0> state arrest. (2021). Macquarie University Research Portal. [[Link](#)]
- The discovery of new phloroglucinol glycosides from Agrimonia pilosa and the mechanism of oxidative dearomatization of the methyl-substituted phloroglucinol derivatives. (2021). RSC Publishing. [[Link](#)]
- Agrimol B, a natural product from agrimonia pilosa : total synthesis, anticancer activities, and mechanism of action studies. (2023). HKU Scholars Hub. [[Link](#)]
- Agrimol B. (n.d.). Wikipedia. [[Link](#)]
- **Agrimol D.** (n.d.). PubChem. [[Link](#)]
- Phloroglucinol and Its Derivatives: Antimicrobial Properties toward Microbial Pathogens. (2022). ResearchGate. [[Link](#)]
- Antiviral and antibacterial properties of phloroglucinols: a review on naturally occurring and (semi)synthetic derivatives with potential therapeutic interest. (2024). University of Strathclyde. [[Link](#)]
- Biologically active compounds in Agrimoni eupatoria L. and their therapeutic effects. (n.d.). Semantic Scholar. [[Link](#)]
- The discovery of new phloroglucinol glycosides from Agrimonia pilosa and the mechanism of oxidative dearomatizat... (2021). OUCI. [[Link](#)]
- Agrimonia pilosa Ledeb: Phytochemistry, Ethnopharmacology, Pharmacology of an important traditional herbal medicine. (2018). ResearchGate. [[Link](#)]
- Development of a liquid chromatography-mass spectrometry method for determination of agrimol B in rat plasma: application to preclinical pharmacokinetics. (2015). PubMed. [[Link](#)]

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. phytojournal.com \[phytojournal.com\]](https://phytojournal.com)
- [2. New cytotoxic phloroglucinol derivatives from Agrimonia pilosa - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [4. New dimeric phloroglucinol derivatives from Agrimonia pilosa and their hepatoprotective activities - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [5. Agrimol D | C35H42O12 | CID 102402554 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. Development of a liquid chromatography-mass spectrometry method for determination of agrimol B in rat plasma: application to preclinical pharmacokinetics - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [8. Agrimol B present in Agrimonia pilosa Ledeb impedes cell cycle progression of cancer cells through G0 state arrest - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [9. HKU Scholars Hub: Agrimol B, a natural product from agrimonia pilosa : total synthesis, anticancer activities, and mechanism of action studies \[hub.hku.hk\]](https://hub.hku.hk)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Agrimol D]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b591320/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-agrimol-d\]](https://www.benchchem.com/product/b591320/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-agrimol-d)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)